

Personal protective equipment for handling Rhodionin

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Compound of Interest

Compound Name: Rhodionin

Cat. No.: B150534

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Essential Safety and Handling Guide for Rhodionin

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **Rhodionin**, a naturally occurring flavonoid found in *Rhodiola* species.^{[1][2]} Adherence to these protocols is critical for maintaining a safe laboratory environment.

Compound Identification and Properties

Identifier	Value
Chemical Name	3,5,8-Trihydroxy-2-(4-hydroxyphenyl)-7-[(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxychromen-4-one ^[1]
CAS Number	85571-15-9 ^{[1][3]}
Molecular Formula	C ₂₁ H ₂₀ O ₁₁ ^{[1][3]}
Molecular Weight	448.38 g/mol ^{[1][4]}
Appearance	Slightly yellow crystals
Solubility	Soluble in DMSO ^[4]

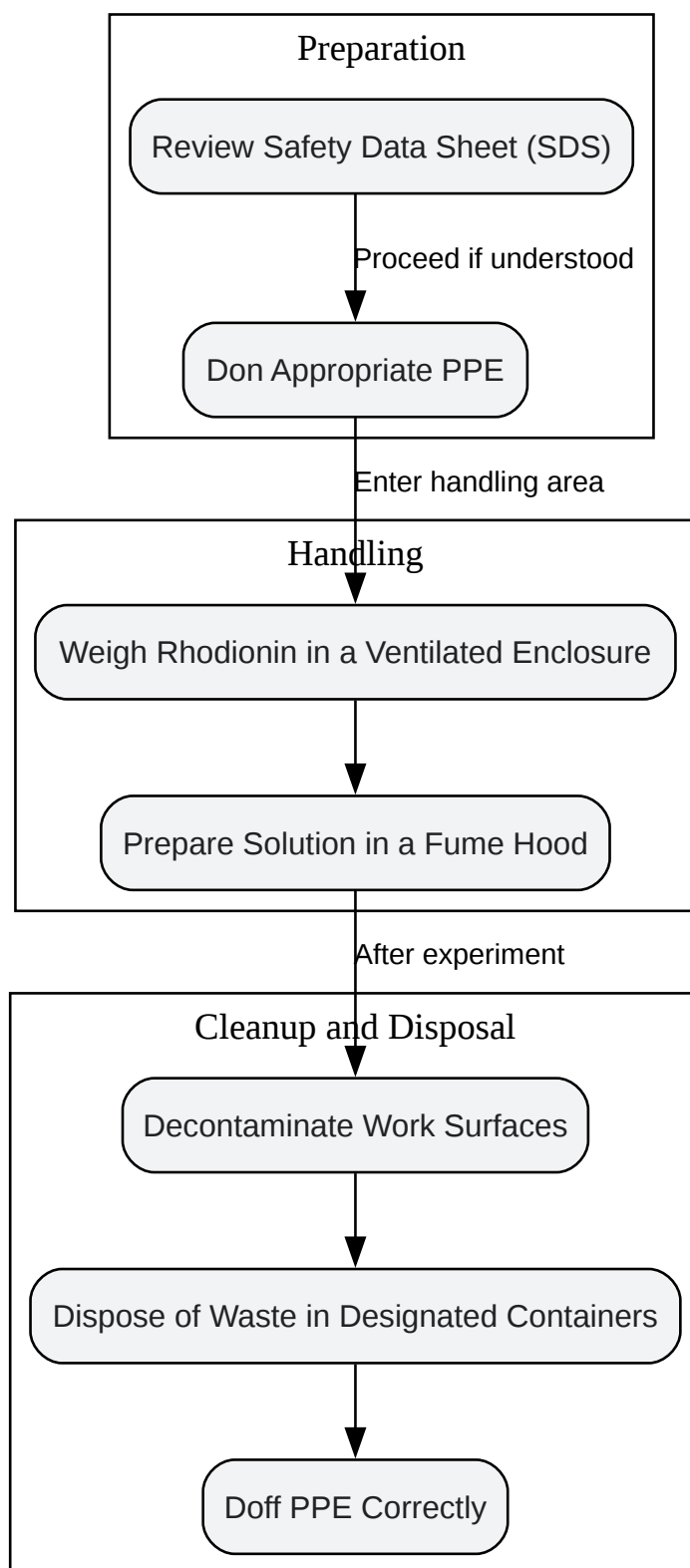
Hazard Identification and Personal Protective Equipment (PPE)

While **Rhodionin** is not currently classified as a hazardous substance under the Globally Harmonized System (GHS), it is crucial to handle it with care as the toxicological properties have not been fully investigated.[5] The following PPE is mandatory when handling **Rhodionin** to minimize exposure risk.

Protection Type	Specific Recommendations	Rationale
Eye Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.	Protects eyes from potential splashes or airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile) inspected prior to use.	Prevents direct skin contact.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust is generated or if irritation is experienced.	Avoids inhalation of airborne particles.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.

Operational Plan for Safe Handling

Adherence to a strict operational workflow is essential for minimizing risks associated with handling **Rhodionin**.



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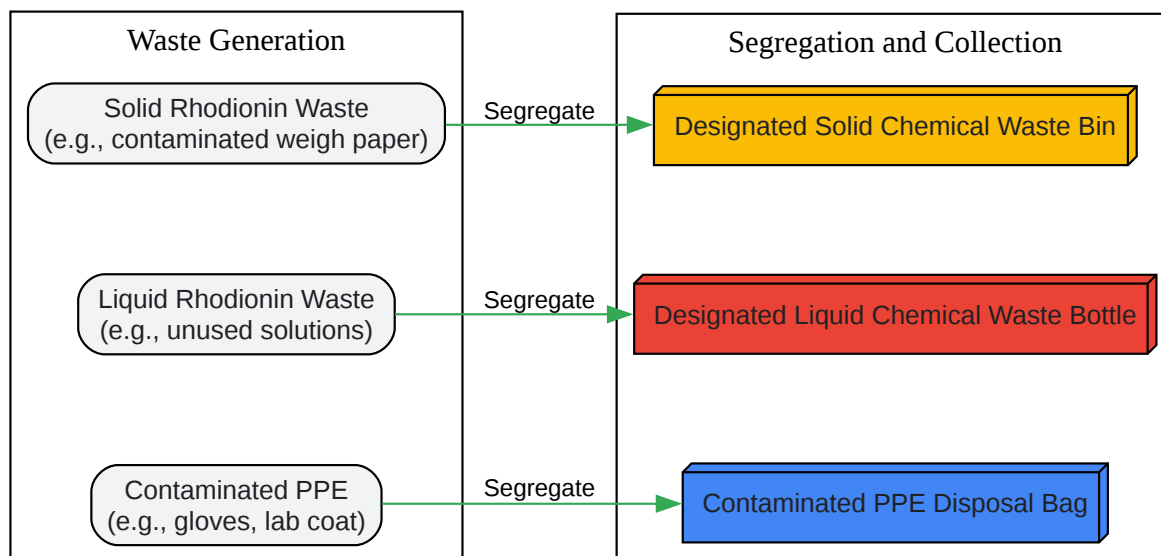
Caption: Safe handling workflow for **Rhodionin**.

Experimental Protocol: Solution Preparation

- Preparation: Ensure the fume hood is operational and the work surface is clean. Assemble all necessary equipment, including vials, spatulas, and the solvent (DMSO).
- Weighing: In a ventilated enclosure, carefully weigh the desired amount of **Rhodionin** powder using an analytical balance. Minimize the generation of dust.
- Dissolving: Transfer the weighed **Rhodionin** to an appropriate container within the fume hood. Add the desired volume of DMSO and mix until the solid is completely dissolved.
- Storage: Clearly label the container with the compound name, concentration, solvent, and date of preparation. Store as required for your experiment.

Disposal Plan

Proper disposal of **Rhodionin** waste is critical to prevent environmental contamination and ensure laboratory safety.



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Caption: Rhodionin waste disposal streams.

Disposal Protocol:

- Solid Waste: Place any solid **Rhodionin** waste, including contaminated weigh paper and spatulas, into a clearly labeled "Solid Chemical Waste" container.
- Liquid Waste: Pour all solutions containing **Rhodionin** into a designated "Halogenated" or "Non-Halogenated" (as appropriate for the solvent) liquid waste container. Do not pour down the drain.
- Contaminated PPE: Dispose of all contaminated gloves, disposable lab coats, and other materials in a designated "Contaminated PPE" waste bag.
- Container Disposal: Empty containers that held **Rhodionin** should be triple-rinsed with an appropriate solvent. The rinsate should be collected as liquid chemical waste. The rinsed container can then be disposed of as regular laboratory glassware.

By following these guidelines, you can ensure the safe handling and disposal of **Rhodionin** in your laboratory, contributing to a culture of safety and scientific excellence.

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References

- 1. Rhodionin - Wikipedia [en.wikipedia.org]
- 2. Herbacetin - Wikipedia [en.wikipedia.org]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- 4. Rhodionin supplier | CAS 85571-15-9 | AOBIIOUS [aobious.com]
- 5. Rhodionin | C₂₁H₂₀O₁₁ | CID 21626477 - PubChem [pubchem.ncbi.nlm.nih.gov]
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